

Application Note: HPLC-MS Analysis of PBT Oligomers in Food Contact Materials

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Compound of Interest

Compound Name: *Linear PBT Trimer*

Cat. No.: *B15352588*

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Introduction

Polybutylene terephthalate (PBT) is a thermoplastic engineering polymer increasingly used in the manufacturing of food contact materials (FCMs) such as kitchen utensils, coffee capsules, and microwaveable dishware.^[1] During the polymerization process of PBT, the formation of oligomers, both cyclic and linear, is a known occurrence. These oligomers are considered non-intentionally added substances (NIAS) and have the potential to migrate from the plastic into foodstuffs, particularly under conditions of high temperature. Due to toxicological concerns associated with the migration of these substances, robust and sensitive analytical methods are required to ensure consumer safety and regulatory compliance.

This application note provides a detailed protocol for the analysis of PBT oligomers in food contact materials using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS). The methodology covers sample preparation through extraction and migration testing, followed by instrumental analysis for the identification and quantification of PBT oligomers.

Regulatory Context

In the European Union, plastic food contact materials are primarily regulated by Regulation (EU) No. 10/2011.^[2] While there are no specific migration limits (SMLs) established for individual PBT oligomers, a mixture of cyclic PBT oligomers (dimer to pentamer) is authorized

as an additive (FCM substance No. 885) in certain plastics, including PBT, at a concentration of up to 1% w/w for contact with aqueous, acidic, and alcoholic foods for long-term storage at room temperature.[1][3] For non-authorized substances, a generic SML of 0.01 mg/kg may apply.[4] The German Federal Institute for Risk Assessment (BfR) has set a specific migration limit of 5 mg/kg for the sum of cyclic polyamide oligomers, which may serve as a reference point for risk assessment of other polymer oligomers.

Experimental Protocols

Sample Preparation

1.1. Extraction of PBT Oligomers from Food Contact Materials

This protocol is designed to determine the total content of oligomers in a PBT material.

- Materials:
 - PBT sample (e.g., pellets, finished article)
 - Dichloromethane (DCM), analytical grade
 - Ultrasonic bath
 - Milling equipment
- Procedure:
 - Cut or mill the PBT sample into small pieces to increase the surface area.
 - Weigh a known amount of the milled sample (e.g., 1 g) into a glass flask.
 - Add a sufficient volume of dichloromethane to completely immerse the sample.
 - Place the flask in an ultrasonic bath and sonicate for 3 hours.[5]
 - After sonication, filter the extract to remove any solid polymer particles.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in a known volume of a suitable solvent (e.g., acetonitrile/water) for HPLC-MS analysis.

1.2. Migration Testing

This protocol simulates the transfer of PBT oligomers from the food contact material into food. The choice of food simulant and testing conditions depends on the intended use of the FCM.

- Food Simulants (as per Regulation (EU) No. 10/2011):
 - Simulant A: 10% ethanol (v/v) for aqueous foods
 - Simulant B: 3% acetic acid (w/v) for acidic foods
 - Simulant C: 20% ethanol (v/v) for alcoholic foods
 - Simulant D1: 50% ethanol (v/v) for milk and some alcoholic foods
 - Simulant D2: Vegetable oil (e.g., olive oil) for fatty foods
 - Simulant E: Poly(2,6-diphenyl-p-phenylene oxide) (Tenax®) for dry foods
- Procedure for Aqueous and Alcoholic Food Simulants:
 - Place the PBT article in contact with the selected food simulant at a defined surface area-to-volume ratio (e.g., 6 dm²/L).
 - Expose the sample to the simulant under worst-case foreseeable use conditions (time and temperature). For example, for repeated-use articles under hot-fill conditions, a migration test could be performed at 70°C for 2 hours.^{[6][7]} For articles used at higher temperatures, such as kitchen utensils, testing at 100°C for 2 hours may be appropriate.
 - For repeated-use articles, the migration test should be carried out three times on the same sample, using a fresh portion of the food simulant each time. Compliance is checked based on the migration level in the third test.
 - After the exposure time, remove the FCM from the simulant.

- The food simulant is then directly analyzed or concentrated before HPLC-MS analysis.
- Procedure for Fatty Food Simulants (e.g., Olive Oil):
 - Follow the same procedure as for aqueous simulants, using vegetable oil as the food simulant.
 - After the migration test, the oligomers need to be extracted from the oil. A liquid-liquid extraction with a solvent like acetonitrile can be performed.

HPLC-MS Analysis

- Instrumentation:
 - HPLC system with a binary pump, autosampler, and column oven.
 - Mass spectrometer (e.g., Quadrupole Time-of-Flight (QTOF) or Triple Quadrupole (QqQ)) with an electrospray ionization (ESI) source.
- Chromatographic Conditions (Example):
 - Column: A C18 reversed-phase column is commonly used (e.g., Waters BEH C18, 150 x 2.1 mm, 1.7 μ m).[8]
 - Mobile Phase A: Water with 0.1% formic acid.[1]
 - Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid.[1]
 - Gradient Elution: A typical gradient starts with a higher percentage of mobile phase A and gradually increases the percentage of mobile phase B to elute the more hydrophobic oligomers. An example gradient is as follows:
 - 0-2 min: 50% B
 - 2-25 min: Linear gradient to 95% B[1]
 - 25-29 min: Hold at 95% B[1]
 - 29.1-30 min: Return to 50% B and equilibrate.[1]

- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C[1]
- Mass Spectrometry Settings (Example for ESI in Positive Mode):
 - Ionization Mode: Electrospray Ionization (ESI), Positive.[1]
 - Capillary Voltage: 3.5 kV
 - Cone Voltage: 30 V
 - Source Temperature: 120°C
 - Desolvation Temperature: 350°C
 - Cone Gas Flow: 50 L/h
 - Desolvation Gas Flow: 600 L/h
 - Mass Range: m/z 100-1500
 - Data Acquisition: Full scan mode for identification and selected ion monitoring (SIM) or multiple reaction monitoring (MRM) for quantification. Precursor ions for PBT cyclic oligomers are often the protonated molecules $[M+H]^+$ or sodium adducts $[M+Na]^+$. [1]

Data Presentation

Quantitative Data Summary

The following tables summarize typical quantitative data for PBT oligomer analysis.

Table 1: Total Oligomer Content in PBT Materials

PBT Sample Type	Total Oligomer Content (mg/g)	Predominant Oligomer Type	Reference
PBT Pellets & Articles	1.87 - 6.10	Cyclic	[6] [7]
PBT Pellets & Spoon	0.69% - 0.71%	Cyclic (~90%)	[3] [9]

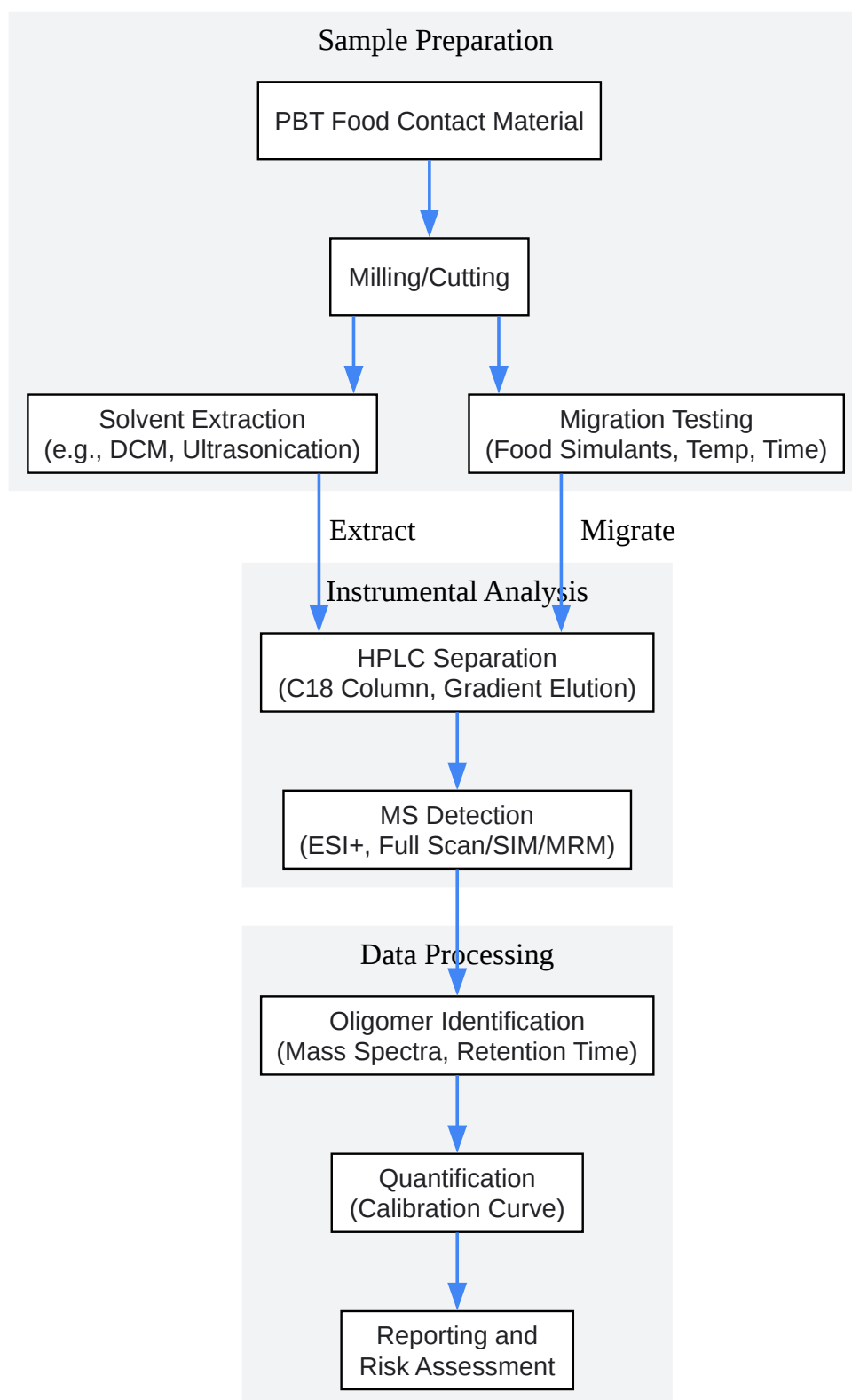
Table 2: Migration of PBT Oligomers into Food and Food Simulants

Food Contact Article	Food/Simulant	Test Conditions	Migrating Oligomer	Migration Level	Reference
Repeated-use articles	Milk	70°C, 2 h (3rd migration)	Cyclic Oligomers	218 µg/L	[6] [7]
Repeated-use articles	50% Ethanol	70°C, 2 h	Cyclic Oligomers	4 times higher than in milk	[6] [7]
PBT Articles	Sunflower Oil	200°C, 10 min	Cyclic Oligomers	7.5 mg/kg	[6] [7]
PBT Spoon	Water	100°C, 2 h (3rd migration)	Linear Oligomers	0.29 mg/item	[3]
PBT Spoon	Water	100°C, 2 h (3rd migration)	Cyclic PBT Dimer	0.05 mg/item	[3]

Table 3: Limits of Detection (LOD) and Quantification (LOQ) for PBT Oligomers

Analytical Method	Matrix	LOD	LOQ	Reference
HPLC-UV/FLD	Food Simulants	-	> 0.4 µg/kg	[7]
HPLC-UV/FLD	Polymer Extracts	-	> 3.5 µg/kg	[7]
UHPLC-qTOF-MS	Blood Samples	1.7 - 16.7 µg/mL	-	[8]

Visualization of Experimental Workflow



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Caption: Experimental workflow for HPLC-MS analysis of PBT oligomers.

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References

- 1. Isolation, Characterization and Structural Elucidation of Polybutylene Terephthalate Cyclic Oligomers and Purity Assessment Using a ¹H qNMR Method - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. Analysis of PBT and PET cyclic oligomers in extracts of coffee capsules and food simulants by a HPLC-UV/FLD method - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Moonlit.ai - Legal research beyond borders [moonlit.ai]
- 5. researchgate.net [researchgate.net]
- 6. tuv.com [tuv.com]
- 7. researchgate.net [researchgate.net]
- 8. Liquid chromatography-mass spectrometry method for the determination of polyethylene terephthalate and polybutylene terephthalate cyclic oligomers in blood samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Commission Regulation (EU) No 10/2011 of 14 January 2011 on plastic materials and articles intended to come into contact with food (Text with EEA relevance) [legislation.gov.uk]
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